

# Synthesis of Gold-193 from Mercury: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Gold-193

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This technical guide provides a comprehensive overview of the synthesis of the radionuclide **Gold-193** ( $^{193}\text{Au}$ ) from a mercury (Hg) parent. The document is intended for researchers, scientists, and drug development professionals interested in the production of this and other gold isotopes for potential applications in nuclear medicine and radiopharmaceutical development.

## Introduction

**Gold-193** is a radioactive isotope of gold with a half-life of 17.65 hours. It decays via electron capture to Platinum-193 ( $^{193}\text{Pt}$ ), emitting a spectrum of gamma rays and X-rays.[1] The production of  $^{193}\text{Au}$  can be achieved through various nuclear reactions, with the transmutation of mercury isotopes being a key method. This guide focuses on the production of  $^{193}\text{Au}$  from a mercury target, detailing the nuclear reactions, experimental procedures, and chemical separation techniques.

## Nuclear Reactions for the Production of Gold-193 from Mercury

The synthesis of  $^{193}\text{Au}$  from mercury primarily involves the bombardment of mercury targets with high-energy particles, such as protons or photons. The principal nuclear reactions include:

- Proton-induced reactions: Protons accelerated in a cyclotron can be used to irradiate a mercury target. The relevant reaction is of the type  $\text{Hg}(p,xn)^{193}\text{Au}$ , where 'x' represents the number of neutrons emitted.
- Photonuclear reactions: High-energy photons (gamma rays), typically produced via bremsstrahlung from an electron accelerator, can induce a  $(\gamma,pxn)$  reaction in mercury isotopes to yield  $^{193}\text{Au}$ .

While experimental cross-section data for the specific  $\text{Hg}(p,xn)^{193}\text{Au}$  and  $\text{Hg}(d,xn)^{193}\text{Au}$  reactions are not widely available in summary tables, studies on proton-induced reactions on gold have measured the production cross-sections for  $^{193}\text{Hg}$ , which then decays to  $^{193}\text{Au}$ .<sup>[2]</sup>

## Experimental Protocols

The production of  $^{193}\text{Au}$  from a mercury target involves three main stages: target preparation, irradiation, and chemical separation.

### Target Preparation

The choice of mercury target material is crucial. Both natural mercury and enriched mercury isotopes can be used. For the production of other gold isotopes like  $^{198}\text{Au}$  and  $^{199}\text{Au}$  via photonuclear reactions, enriched  $^{199}\text{Hg}$  or  $^{200}\text{Hg}$  targets are often preferred to enhance the yield and radionuclidic purity.<sup>[3][4]</sup> For research purposes, natural mercury (natHg) or its compounds, such as mercury(II) chloride ( $\text{Hg}_2\text{Cl}_2$ ), can be utilized.<sup>[3]</sup>

The target is typically encapsulated in a suitable container that can withstand the beam energy and temperature during irradiation. For instance, in photonuclear production, mercury can be placed in a cylindrical polypropylene container.<sup>[3]</sup>

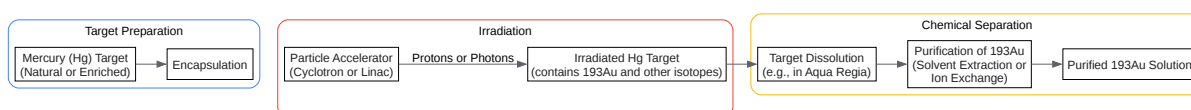
### Irradiation

The irradiation parameters depend on the chosen nuclear reaction and the type of accelerator used.

- Proton Irradiation: A proton beam with energies in the range of tens of MeV is directed onto the mercury target. The beam current and irradiation time are optimized to maximize the production of  $^{193}\text{Au}$  while minimizing the formation of undesirable impurities.

- **Photon Irradiation:** An electron beam from a linear accelerator is used to generate high-energy bremsstrahlung photons by striking a high-Z converter material (e.g., tungsten). These photons then irradiate the mercury target. For example, to produce other gold isotopes, irradiations have been performed with an average electron current of 16 nA for several hours.[3]

The following diagram illustrates a general workflow for the production of **Gold-193** from a mercury target.



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General workflow for the synthesis of **Gold-193** from a mercury target.

## Radiochemical Separation and Purification

After irradiation, the microscopic quantities of  $^{193}\text{Au}$  must be chemically separated from the bulk mercury target and other potential radio-impurities. Several methods can be employed for this separation.

### Target Dissolution

The irradiated mercury target is first dissolved in a suitable acid. Aqua regia (a mixture of nitric acid and hydrochloric acid) is effective for dissolving both mercury and gold.[3]

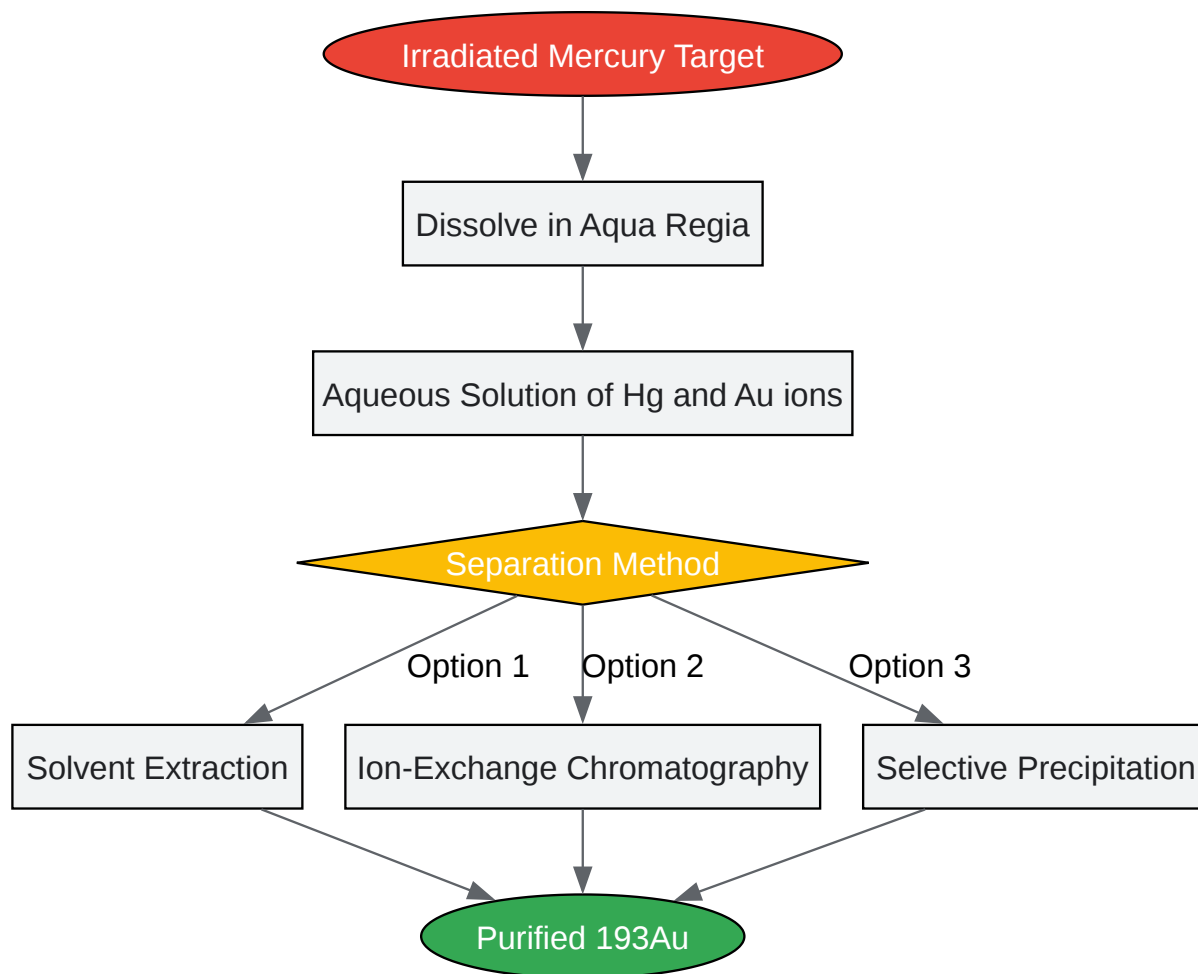
### Separation Techniques

4.2.1. **Solvent Extraction:** This technique relies on the differential solubility of gold and mercury compounds in immiscible liquid phases. Gold can be selectively extracted from an acidic solution containing mercury into an organic solvent.

4.2.2. Ion-Exchange Chromatography: This is a powerful method for separating ions based on their affinity for an ion-exchange resin. Gold and mercury can be separated by using a suitable resin and eluting with different acid concentrations. For example, strong-base anion-exchange resins can be used to adsorb gold and mercury, which can then be selectively eluted.<sup>[5]</sup> Studies have shown that CL resin has a high uptake of both gold and mercury from HCl solutions.<sup>[6]</sup>

4.2.3. Amalgamation: This method involves the formation of an alloy of mercury with gold, known as an amalgam. While this is a common technique in gold mining, its application in radiochemical separation of trace amounts of gold would require specialized procedures. The gold can be recovered from the amalgam by heating to evaporate the mercury, a process that must be conducted in a well-ventilated and controlled environment due to the high toxicity of mercury vapor.<sup>[7]</sup> Alternatively, the amalgam can be treated with nitric acid, which dissolves the mercury but not the gold.<sup>[7]</sup>

The following diagram outlines the key steps in the chemical separation process.



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Chemical separation pathways for **Gold-193** from a mercury target.

## Data Presentation

Quantitative data on the production of  $^{193}\text{Au}$  from mercury is not extensively tabulated in the literature. However, related data for other gold isotopes produced from mercury via photonuclear reactions is available.

Isotope	Production Reaction	Target	Yield (kBq/ $\mu$ A·h)
$^{198}\text{Au}$	$^{198}\text{Hg}(\gamma, n)^{197}\text{Au} + n \rightarrow ^{198}\text{Au}$	natHg	~80
$^{199}\text{Au}$	$^{200}\text{Hg}(\gamma, p)^{199}\text{Au}$	natHg	~80
$^{196}\text{Au}$	$^{198}\text{Hg}(\gamma, pn)^{196}\text{Au}$	natHg	~8
$^{200}\text{Au}$	$^{202}\text{Hg}(\gamma, pn)^{201}\text{Au}$	natHg	~4800

Table adapted from data on photonuclear production of gold isotopes from natural mercury.[3]

## Applications in Research and Drug Development

While specific applications of  $^{193}\text{Au}$  in drug development are not well-documented, other gold radioisotopes have shown promise in nuclear medicine.[8] Gold isotopes can be used for both diagnostic imaging and targeted radionuclide therapy.[9]

- Radiolabeling: Gold nanoparticles (AuNPs) are extensively studied as drug delivery vehicles. [4] Radioactive gold isotopes can be incorporated into these nanoparticles to create theranostic agents, which combine diagnostic imaging and therapy.
- Tracer Studies:  $^{193}\text{Au}$  could potentially be used as a radiotracer in preclinical studies to investigate the biodistribution and pharmacokinetics of gold-based nanomaterials or other drug delivery systems.[10]
- Imaging: Although not as common as other imaging isotopes, the gamma emissions from  $^{193}\text{Au}$  could potentially be utilized for single-photon emission computed tomography (SPECT) in preclinical settings.[11][12]

## Conclusion

The synthesis of **Gold-193** from a mercury parent is a feasible process, primarily through proton- or photon-induced nuclear reactions. While detailed experimental protocols and quantitative yield data for  $^{193}\text{Au}$  are not as abundant as for other gold isotopes, the general principles of targetry, irradiation, and chemical separation are well-established. Further

research is warranted to optimize the production and purification of  $^{193}\text{Au}$  and to explore its potential applications in the development of novel radiopharmaceuticals and targeted therapies.

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- To cite this document: BenchChem. [Synthesis of Gold-193 from Mercury: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

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